

A Comparative Guide to the Structure-Activity Relationship of (+)-Pteryxin Derivatives

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Compound of Interest

Compound Name: (+)-Pteryxin

Cat. No.: B12438246

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the biological activities of **(+)-Pteryxin**, an angular dihydropyranocoumarin, and explores the structure-activity relationships (SAR) based on available experimental data. While extensive SAR studies on a broad range of **(+)-Pteryxin** derivatives are limited in the current scientific literature, this document synthesizes the known biological effects of the parent compound and draws comparisons with related coumarin structures to infer potential SAR trends.

Overview of (+)-Pteryxin and its Biological Activities

(+)-Pteryxin is a naturally occurring angular dihydropyranocoumarin that has demonstrated a range of promising biological activities, including neuroprotective, anti-obesity, and cytoprotective effects. Its chemical structure, characterized by a fused dihydropyran ring to a coumarin core with specific acyl substitutions, is crucial for its bioactivity. This guide will delve into the experimental data supporting these activities and provide detailed protocols for their assessment.

Butyrylcholinesterase (BChE) Inhibitory Activity

A notable biological activity of **(+)-Pteryxin** is its potent and selective inhibition of butyrylcholinesterase (BChE), an enzyme implicated in the progression of Alzheimer's disease.

Experimental data demonstrates that **(+)-Pteryxin** is a more potent inhibitor of BChE than the clinically used drug, galanthamine.^[1]

Compound	Target Enzyme	IC ₅₀ (μg/mL)	% Inhibition (at 100 μg/mL)
(+)-Pteryxin	BChE	12.96 ± 0.70	91.62 ± 1.53
Galanthamine	BChE	22.16 ± 0.91	81.93 ± 2.52
(+)-Pteryxin	AChE	> 100	9.30 ± 1.86

Table 1: Comparative BChE and Acetylcholinesterase (AChE) inhibitory activity of **(+)-Pteryxin** and Galanthamine.^[1]

Structure-Activity Relationship Insights:

- The dihydropyranocoumarin skeleton of pteryxin is a key feature for its BChE inhibitory activity.
- Molecular docking studies suggest that the acyl groups at the C-3' and C-4' positions of the dihydropyran ring are crucial for binding to the active site of BChE.^[1] These groups form hydrogen bonds with the catalytic residues S198 and H438 and a π - π stacking interaction with W231.^[1]
- The angular nature of the fused ring system in pteryxin likely contributes to its specific fit within the BChE active site gorge.
- The low inhibition of AChE suggests that the overall shape and electronic distribution of pteryxin are more complementary to the active site of BChE, which is known to have a larger and more flexible active site gorge than AChE.

Anti-Obesity Effects

(+)-Pteryxin has been shown to exert anti-obesity effects by modulating the gene expression network related to lipid metabolism in adipocytes and hepatocytes.

Studies have shown that pteryxin treatment leads to a significant downregulation of key lipogenic genes and an upregulation of genes involved in lipolysis and energy expenditure.

Gene	Function	Cell Type	Effect of Pteryxin Treatment
Lipogenic Genes			
SREBP-1c	Master regulator of lipogenesis	3T3-L1 & HepG2	Downregulated
FASN	Fatty acid synthesis	3T3-L1 & HepG2	Downregulated
ACC1	Fatty acid synthesis	3T3-L1 & HepG2	Downregulated
Lipolytic & Energy Expenditure Genes			
HSL	Hormone-sensitive lipase (lipolysis)	3T3-L1	Upregulated
PPAR α	Fatty acid oxidation	3T3-L1	Upregulated
UCP2	Uncoupling protein 2 (energy expenditure)	3T3-L1	Upregulated
Adiponectin	Adipokine with insulin-sensitizing effects	3T3-L1	Upregulated

Table 2: Qualitative summary of the effect of **(+)-Pteryxin** on genes related to lipid metabolism.

Structure-Activity Relationship Insights:

- The SAR for the anti-obesity effects of pteryxin derivatives has not been extensively studied. However, for the broader class of coumarins, the presence and nature of substituents on the coumarin ring are known to influence their anti-obesity and anti-diabetic properties.

- It is hypothesized that the lipophilicity and steric bulk of the acyl groups in pteryxin may play a role in its ability to interact with nuclear receptors like PPARs or other transcription factors that regulate the expression of metabolic genes.

Cytoprotective Effects via Nrf2/ARE Pathway Activation

(+)-Pteryxin exhibits cytoprotective properties against oxidative stress by activating the Nrf2/ARE (Nuclear factor erythroid 2-related factor 2/Antioxidant Response Element) signaling pathway.

Treatment with **(+)-Pteryxin** has been shown to promote the translocation of the transcription factor Nrf2 from the cytoplasm to the nucleus in insulinoma MIN6 cells. This nuclear translocation of Nrf2 leads to the upregulation of several antioxidant genes.

Gene	Function	Effect of Pteryxin Treatment
HO-1	Heme Oxygenase-1	Upregulated
GCLC	Glutamate-cysteine ligase catalytic subunit	Upregulated
SOD1	Superoxide Dismutase 1	Upregulated
Trxr1	Thioredoxin reductase 1	Upregulated

Table 3: Upregulation of antioxidant genes in MIN6 cells following **(+)-Pteryxin** treatment.

Structure-Activity Relationship Insights:

- The ability of coumarin derivatives to act as antioxidants is often linked to the presence of hydroxyl groups on the benzene ring, which can donate a hydrogen atom to scavenge free radicals.
- For **(+)-Pteryxin**, which lacks free phenolic hydroxyls, the cytoprotective mechanism appears to be indirect, through the activation of the Nrf2 signaling pathway.

- The electrophilic nature of the α,β -unsaturated lactone in the coumarin core is a common feature of many Nrf2 activators. It is plausible that this moiety in pteryxin or its metabolites can react with sulfhydryl groups on Keap1, the negative regulator of Nrf2, leading to Nrf2 release and activation.
- The specific substitutions on the dihydropyran ring likely modulate the reactivity and cellular uptake of the molecule, thereby influencing its potency as an Nrf2 activator.

Experimental Protocols

Protocol 1: Cholinesterase Inhibition Assay (Ellman's Method)

This protocol is adapted from the widely used spectrophotometric method developed by Ellman et al.

Materials:

- Acetylcholinesterase (AChE) from electric eel or Butyrylcholinesterase (BChE) from equine serum
- Acetylthiocholine iodide (ATCI) or Butyrylthiocholine iodide (BTCI) as substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (0.1 M, pH 8.0)
- Test compounds (**(+)-Pteryxin** derivatives) and positive control (e.g., Galanthamine)
- 96-well microplate and microplate reader

Procedure:

- Reagent Preparation:
 - Prepare a 10 mM stock solution of DTNB in phosphate buffer.
 - Prepare a 14 mM stock solution of ATCI or BTCI in deionized water.

- Prepare a stock solution of the enzyme (e.g., 1 U/mL) in phosphate buffer.
- Prepare serial dilutions of the test compounds and the positive control in a suitable solvent (e.g., DMSO), and then dilute further in phosphate buffer.
- Assay in 96-well plate:
 - To each well, add:
 - 140 μ L of 0.1 M phosphate buffer (pH 8.0)
 - 10 μ L of the test compound solution or solvent (for control)
 - 10 μ L of DTNB solution
 - 10 μ L of enzyme solution (AChE or BChE)
 - Mix gently and pre-incubate the plate for 10 minutes at 25°C.
- Initiate Reaction:
 - Add 10 μ L of the substrate solution (ATCI or BTCl) to each well to start the reaction.
- Kinetic Measurement:
 - Immediately measure the absorbance at 412 nm at regular intervals (e.g., every 30 seconds) for 5-10 minutes using a microplate reader.
- Data Analysis:
 - Calculate the rate of reaction (change in absorbance per minute).
 - The percentage of inhibition is calculated using the formula: % Inhibition = [(Rate of control - Rate of sample) / Rate of control] * 100
 - Determine the IC₅₀ value (the concentration of the inhibitor that causes 50% inhibition of the enzyme activity) by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Protocol 2: 3T3-L1 Adipocyte Differentiation and Triglyceride Content Assay

This protocol describes the induction of differentiation of 3T3-L1 preadipocytes into mature adipocytes and the subsequent quantification of intracellular triglyceride accumulation.

Materials:

- 3T3-L1 preadipocytes
- Dulbecco's Modified Eagle's Medium (DMEM)
- Bovine calf serum (BCS) and Fetal bovine serum (FBS)
- Differentiation-inducing cocktail (MDI): 0.5 mM 3-isobutyl-1-methylxanthine (IBMX), 1 μ M dexamethasone, and 10 μ g/mL insulin in DMEM with 10% FBS.
- Insulin medium: DMEM with 10% FBS and 10 μ g/mL insulin.
- Oil Red O staining solution
- Triglyceride quantification kit

Procedure:

- Cell Culture and Induction of Differentiation:
 - Culture 3T3-L1 preadipocytes in DMEM supplemented with 10% BCS until they reach confluence.
 - Two days post-confluence (Day 0), replace the medium with the MDI differentiation cocktail.
 - On Day 2, replace the MDI medium with insulin medium.
 - On Day 4, and every two days thereafter, replace the medium with DMEM containing 10% FBS. Mature adipocytes are typically observed by Day 8-10.

- Treatment with **(+)-Pteryxin** Derivatives:
 - During the differentiation process or after maturation, treat the cells with various concentrations of **(+)-Pteryxin** derivatives.
- Oil Red O Staining (Qualitative assessment of lipid accumulation):
 - Wash the cells with phosphate-buffered saline (PBS).
 - Fix the cells with 10% formalin for 1 hour.
 - Wash with water and then with 60% isopropanol.
 - Stain the cells with Oil Red O solution for 10-15 minutes.
 - Wash with 60% isopropanol and then with water.
 - Visualize the lipid droplets under a microscope.
- Triglyceride Quantification:
 - Wash the cells with PBS and lyse them.
 - Quantify the triglyceride content in the cell lysates using a commercial triglyceride quantification kit according to the manufacturer's instructions.
 - Normalize the triglyceride content to the total protein content of the cell lysate.

Protocol 3: Gene Expression Analysis by Real-Time Quantitative PCR (RT-qPCR)

This protocol outlines the steps for analyzing the expression of target genes in 3T3-L1 cells treated with **(+)-Pteryxin** derivatives.

Materials:

- RNA extraction kit

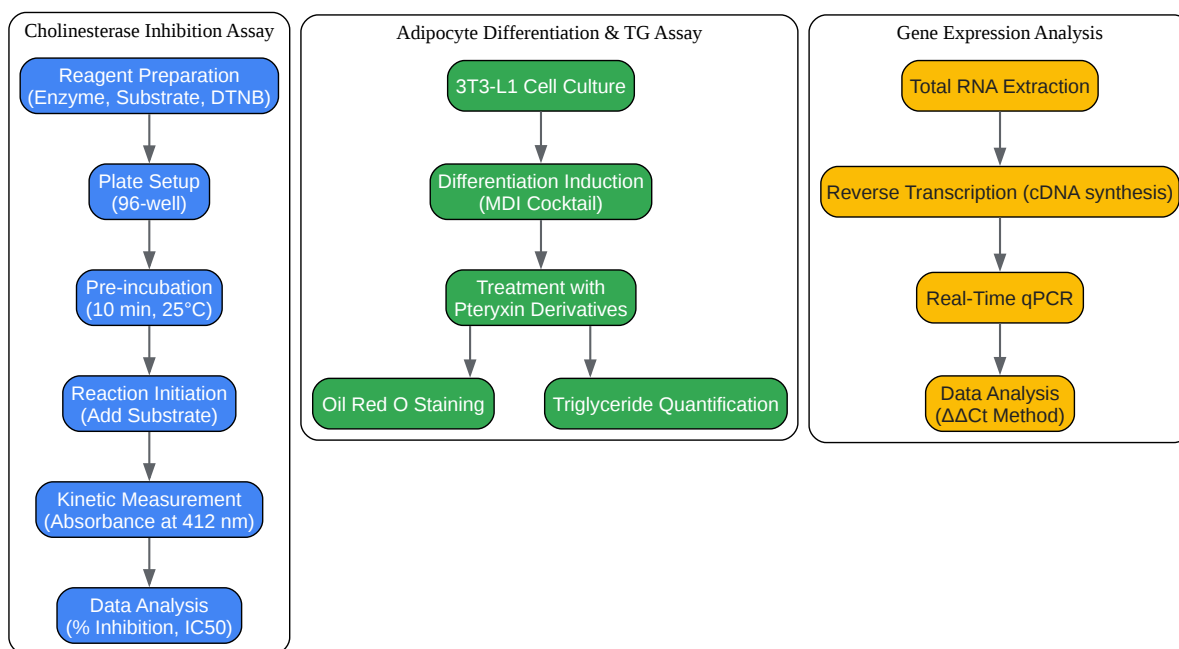
- Reverse transcription kit
- qPCR master mix (e.g., SYBR Green)
- Primers for target genes (e.g., SREBP-1c, FASN, ACC1, HSL, PPAR α , UCP2, Adiponectin) and a stable reference gene.
- Real-time PCR system

Procedure:

- RNA Extraction:
 - Extract total RNA from treated and untreated 3T3-L1 cells using a commercial RNA extraction kit.
 - Assess the quality and quantity of the extracted RNA using a spectrophotometer.
- Reverse Transcription:
 - Synthesize complementary DNA (cDNA) from the total RNA using a reverse transcription kit.
- Real-Time qPCR:
 - Set up the qPCR reaction by mixing the cDNA template, forward and reverse primers for the target and reference genes, and the qPCR master mix.
 - Perform the qPCR reaction in a real-time PCR system using an appropriate thermal cycling program.
- Data Analysis:
 - Determine the cycle threshold (Ct) values for each gene.
 - Calculate the relative gene expression using the $\Delta\Delta C_t$ method, normalizing the expression of the target genes to the expression of the reference gene.

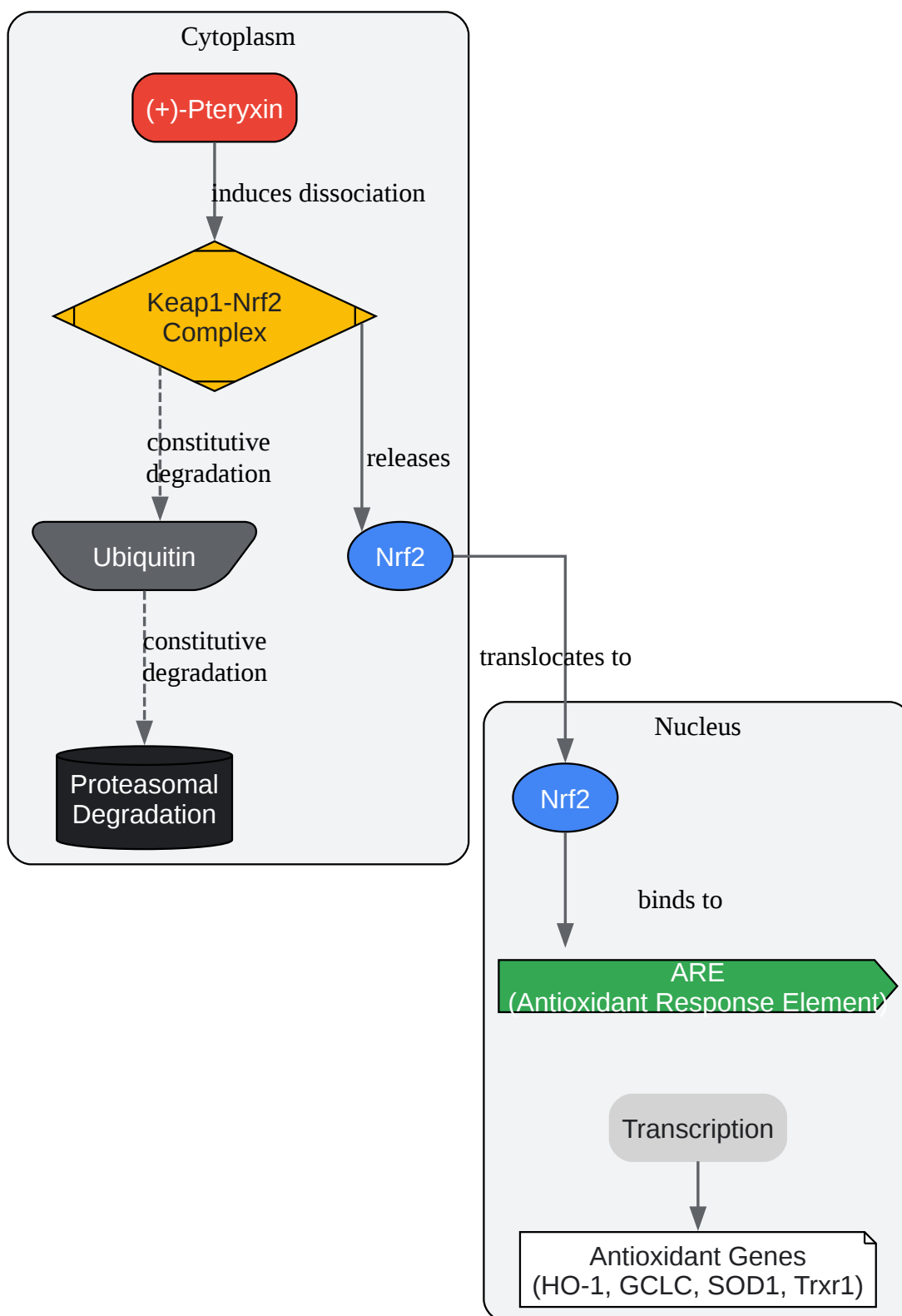
Mandatory Visualizations

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Experimental workflows for key bioassays.



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Caption: Activation of the Nrf2/ARE signaling pathway by **(+)-Pteryxin**.

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References

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